

overcoming low Cubenol recovery rates

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Compound Focus: Cubenol

CAS No.: 21284-22-0

Cat. No.: S642407

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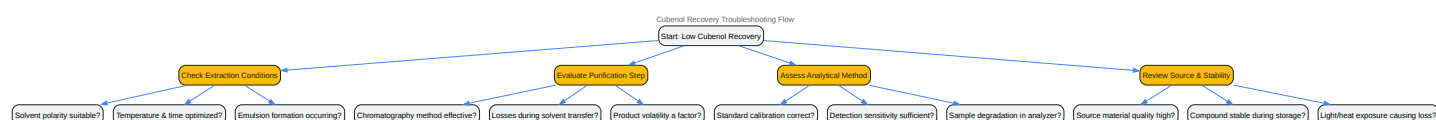
Cubenol Chemical Properties

The table below summarizes the key identifiers and physical properties of **Cubenol**, which are fundamental for any experimental design [1] [2].

Property	Value
CAS Number	21284-22-0 [1] [2]
IUPAC Name	1-Isopropyl-4,7-dimethyl-1,3,4,5,6,8a-hexahydro-4a(2H)-naphthalenol [2]
Molecular Formula	C ₁₅ H ₂₆ O [2]
Molecular Weight	222.3663 g/mol [2]
Density	0.952 g/cm ³ [1]
Boiling Point	303.4°C at 760 mmHg [1]
Flash Point	128.3°C [1]
Stereoisomer	The data primarily refers to (-)-Cubenol or epi-cubenol [1] [2]

Suggested Framework for Troubleshooting

Since direct methodologies are unavailable, here is a general troubleshooting framework you can adapt. The flowchart below outlines a logical process to diagnose low recovery problems.



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Based on this workflow, here are key areas to investigate with potential solutions:

- **Extraction Optimization:** **Cubenol**'s boiling point (**303.4°C**) and density (**0.952 g/cm³**) [1] are critical for extraction. Ensure solvent polarity is appropriate, and consider using techniques like Solid-Phase Microextraction (SPME) if its volatility is causing losses.
- **Purification Strategy:** The relatively high boiling point suggests **Cubenol** is less volatile, but its specific interactions with different stationary phases during chromatography need to be characterized to minimize losses.
- **Analytical Validation:** Accurately quantify recovery rates by using a properly calibrated internal standard. Monitor for on-column degradation or insufficient detector response.
- **Stability Testing:** Conduct controlled studies to check if **Cubenol** degrades under various storage conditions (e.g., exposure to light, heat, or oxygen).

A Path Forward for Your Research

To build a more comprehensive knowledge base, I suggest you:

- **Consult specialized databases** like SciFinder or Reaxys, which may contain full-text articles with detailed experimental procedures for **Cubenol** isolation and purification.
- **Review methodologies for similar compounds**, such as other sesquiterpenoids with comparable physical properties, and adapt their protocols.

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References

1. (-)- cubenol | CAS#:21284-22-0 | Chemsrsc [chemsrc.com]
2. Cubenol [webbook.nist.gov]

To cite this document: Smolecule. [overcoming low Cubenol recovery rates]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b642407#overcoming-low-cubenol-recovery-rates>]

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